Application Notes and Protocols: OICR-9429 in Ovarian Cancer Research

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Compound of Interest

Compound Name:	*OICR11029*
Cat. No.:	*B15603057*

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Introduction

OICR-9429 is a potent and selective small-molecule inhibitor of the WD repeat-containing protein 5 (WDR5). It competitively binds to the WDR5 pocket that interacts with the mixed-lineage leukemia (MLL) protein, thereby disrupting the WDR5-MLL interaction. This disruption leads to a reduction in histone H3 lysine 4 trimethylation (H3K4me3), a key epigenetic mark associated with active gene transcription. Recent preclinical studies have demonstrated that OICR-9429 can enhance the sensitivity of ovarian cancer to genotoxic chemotherapies, presenting a promising new therapeutic strategy.

These application notes provide a comprehensive overview of the use of OICR-9429 in ovarian cancer research, including its mechanism of action, quantitative data from preclinical studies, and detailed experimental protocols.

Mechanism of Action in Ovarian Cancer

In the context of ovarian cancer, genotoxic stress from chemotherapy can induce a protective cellular response. A key part of this response involves the formation of a β-

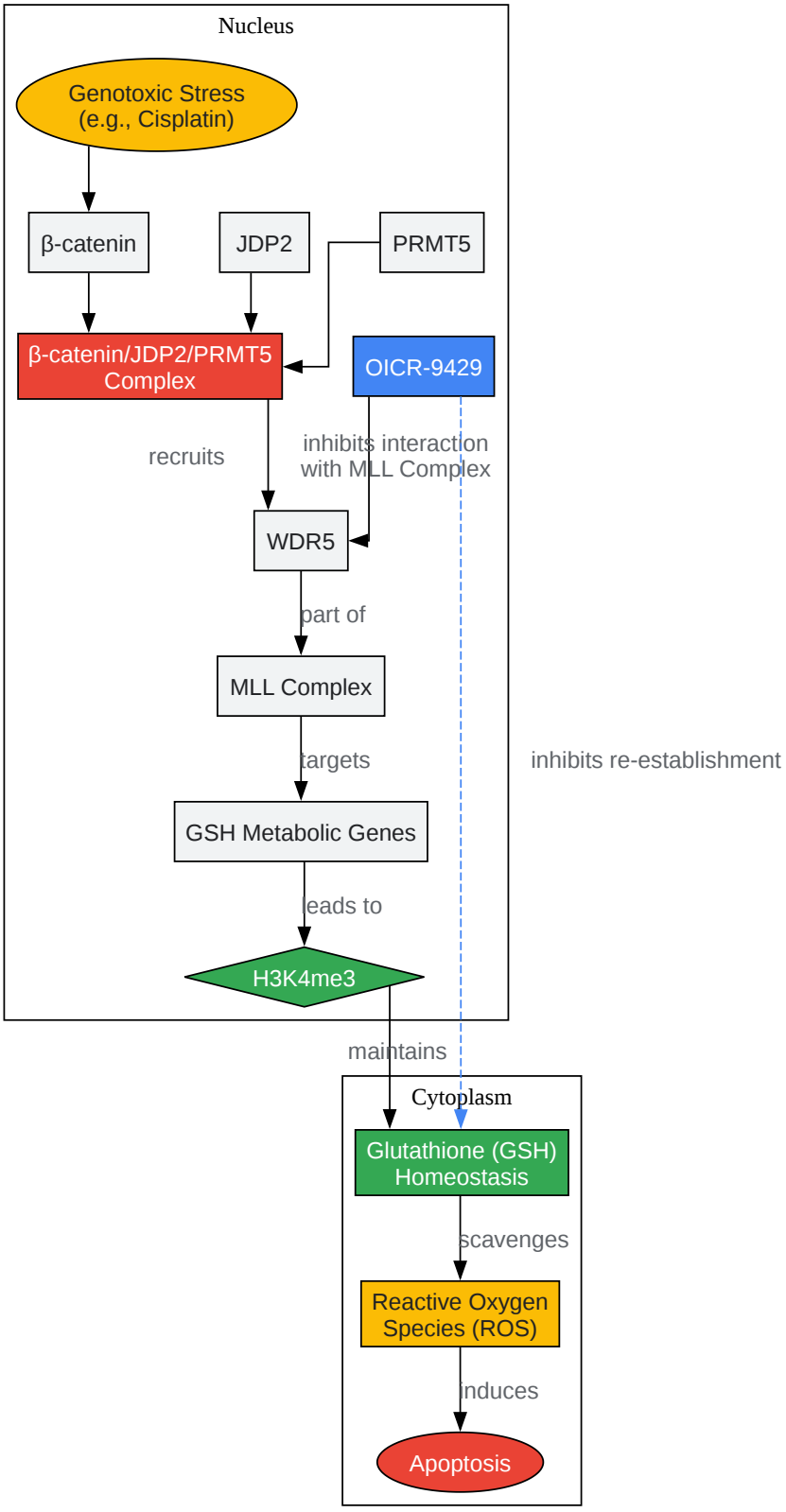
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catenin/JDP2/PRMT5 complex. This complex plays a crucial role in re-establishing glutathione (GSH) homeostasis, which helps to scavenge reactive oxygen species (ROS) and protect the cancer cells from apoptosis.

WDR5, as a core component of the MLL methyltransferase complexes, is recruited by the β-catenin/JDP2/PRMT5 complex to the promoters of genes involved in the GSH metabolic cascade. This recruitment leads to H3K4 methylation and transcriptional activation of these protective genes.

OICR-9429, by inhibiting the WDR5-MLL interaction, prevents the recruitment of the MLL complex and the subsequent H3K4 methylation. This, in turn, inhibits the re-establishment of GSH metabolism, leading to an accumulation of ROS and enhanced apoptosis in cancer cells treated with genotoxic agents.[1]

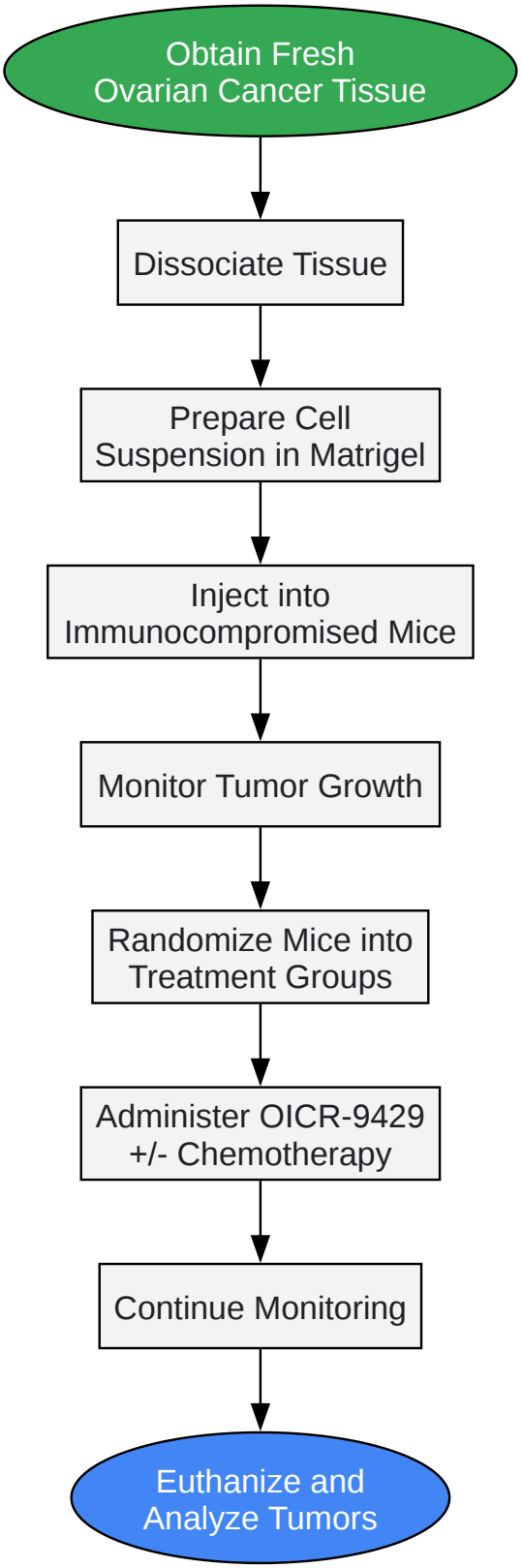
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References

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